

Personal protective equipment for handling 5-Bromo-2-methoxyphenylboronic acid

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Compound of Interest

Compound Name: 5-Bromo-2-methoxyphenylboronic acid

Cat. No.: B1275055

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Essential Safety and Handling Guide for 5-Bromo-2-methoxyphenylboronic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromo-2-methoxyphenylboronic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Profile and Hazards:

5-Bromo-2-methoxyphenylboronic acid is a versatile reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.^[1] While it is a valuable tool, it presents several hazards that necessitate careful handling. The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.^{[2][3][4]}

Property	Value	Reference
CAS Number	89694-45-1	[3]
Molecular Formula	BrC ₆ H ₃ (OCH ₃)B(OH) ₂	[3]
Molecular Weight	230.85 g/mol	[3]
Appearance	White to light yellow powder or crystals	
Melting Point	130-135 °C	[3]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), STOT SE 3 (Respiratory Irritation)	[3] [4]
Signal Word	Warning	[3]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3] [4]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **5-Bromo-2-methoxyphenylboronic acid**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing. [5]	Protects eyes from dust particles and potential splashes of the chemical, which can cause serious irritation. [6]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. [5] [6] Gloves should be inspected before use and changed immediately upon contamination. [6]	Prevents skin contact with the compound. [6]
Body Protection	A laboratory coat is required. [5] For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat. [5]	Protects skin from accidental spills and contact. [6]
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles. [3] [6]	Minimizes the risk of respiratory tract irritation. [6]

Operational and Disposal Plan

Adherence to a strict operational protocol is crucial for the safe handling and disposal of **5-Bromo-2-methoxyphenylboronic acid**.

Step-by-Step Handling Procedure

- Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation before beginning work.[5][6]
- All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]
- The work area should be clean and free of clutter.

- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling the Compound:
 - Keep the container of **5-Bromo-2-methoxyphenylboronic acid** tightly closed when not in use.[6]
 - Avoid generating dust when transferring the solid.[6] Use appropriate tools, such as a spatula, for transfers.[6]
 - Avoid all personal contact, including the inhalation of dust or vapors.[5]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[6]
 - Clean the work area to remove any residual chemical.
 - Remove any contaminated clothing immediately and wash it before reuse.[5] Do not eat, drink, or smoke in the laboratory.[5]

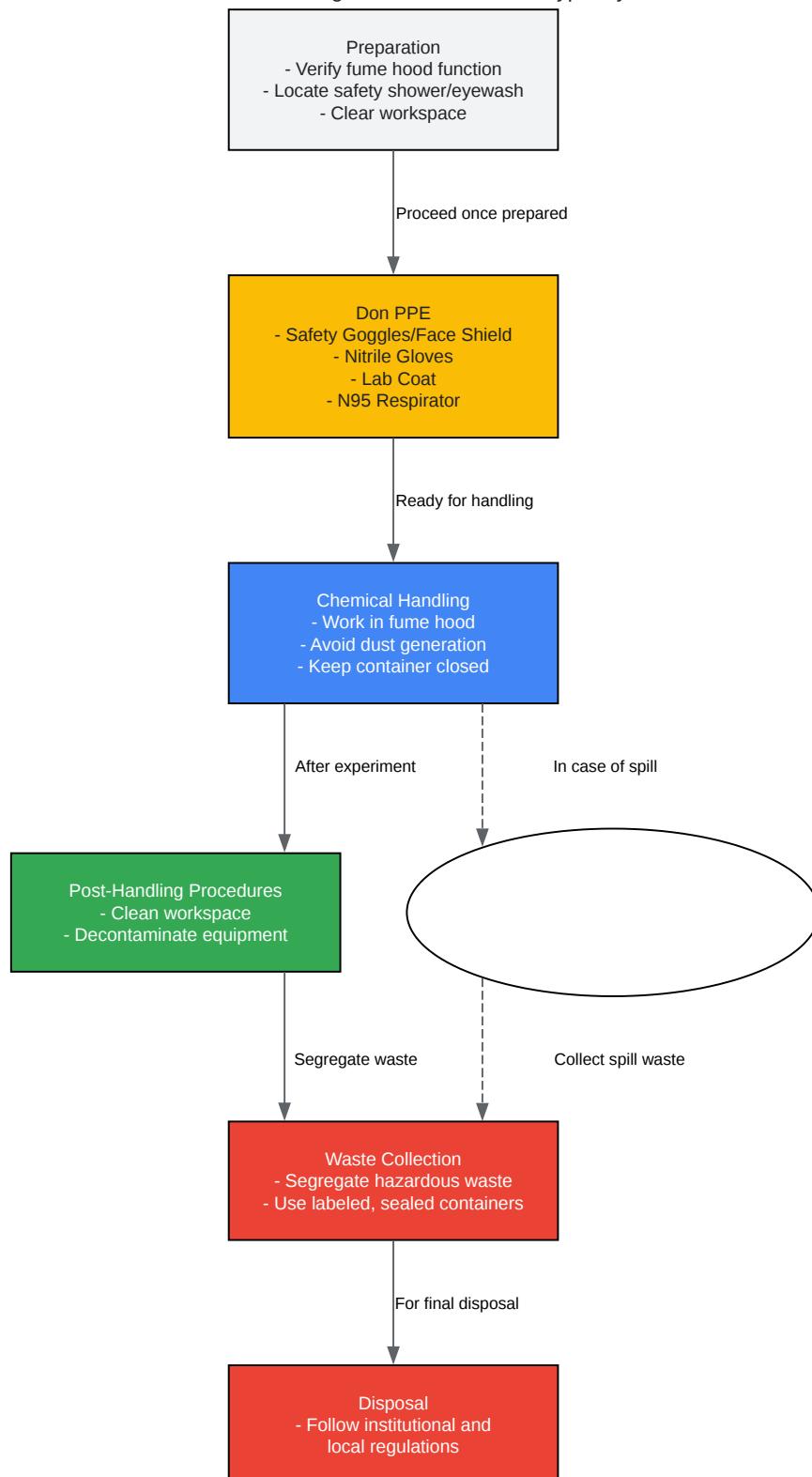
Disposal Plan

All waste generated from the use of **5-Bromo-2-methoxyphenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.

- Waste Collection: Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste.[\[5\]](#)
- Disposal Regulations: Dispose of all chemical waste in accordance with federal, state, and local regulations.[\[5\]](#) Do not pour waste down the drain.[\[5\]](#)
- Spill Management: In the event of a spill, follow these procedural steps:
 - Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[5\]](#)
 - Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[\[5\]](#)
 - Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[\[5\]](#) Avoid raising dust.[\[5\]](#)
 - Collect: Carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.
 - Decontaminate: Clean the spill area thoroughly.

Experimental Workflow and Safety Protocols

Workflow for Safe Handling of 5-Bromo-2-methoxyphenylboronic Acid

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Caption: Logical workflow for the safe handling and disposal of **5-Bromo-2-methoxyphenylboronic acid**.

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